

Preparing SANPAH Stock Solutions in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: SANPAH
Cat. No.: B8231051

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of the heterobifunctional crosslinker **SANPAH** (N-Succinimidyl-6-(4'-azido-2'-nitrophenylamino)hexanoate) in dimethyl sulfoxide (DMSO). **SANPAH** is a valuable reagent for bioconjugation and surface modification applications.

Introduction to SANPAH

SANPAH (N-Succinimidyl-6-(4'-azido-2'-nitrophenylamino)hexanoate) is a heterobifunctional crosslinking agent. It contains two reactive moieties: an N-hydroxysuccinimide (NHS) ester and a photoactivatable nitrophenyl azide group. The NHS ester reacts with primary amines, such as those found on the side chains of lysine residues in proteins, to form stable amide bonds. The nitrophenyl azide group, upon activation by UV light, forms a highly reactive nitrene that can insert into C-H and N-H bonds, enabling covalent conjugation to a wide range of molecules and surfaces.

Unlike its water-soluble counterpart, Sulfo-**SANPAH**, **SANPAH** lacks a sulfonate group, making it hydrophobic and thus requiring organic solvents like DMSO for solubilization. This property

can be advantageous for applications involving non-aqueous environments or for penetrating cell membranes.

Quantitative Data Summary

The following tables summarize the key quantitative data for **SANPAH** and the recommended conditions for its stock solutions in DMSO.

Table 1: Chemical and Physical Properties of **SANPAH**

Property	Value	Reference
Chemical Name	N-Succinimidyl-6-(4'-azido-2'-nitrophenylamino)hexanoate	[1][2]
Synonyms	SANPAH, 6-(4'-Azido-2'-nitrophenylamino)hexanoic acid N-succinimidyl ester	[1][2]
CAS Number	64309-05-3	[1]
Molecular Formula	C ₁₆ H ₁₈ N ₆ O ₆	[1]
Molecular Weight	390.35 g/mol	
Appearance	Light yellow to brown powder/crystal	[1]
Purity	>95.0% (HPLC)	[2]

Table 2: Recommended Parameters for **SANPAH** Stock Solutions in DMSO

Parameter	Recommendation	Rationale/Remarks
Solvent	Anhydrous/Molecular Biology Grade DMSO	Minimizes hydrolysis of the NHS ester. DMSO is hygroscopic; use of a fresh, sealed bottle is recommended. [3]
Recommended Stock Concentration	10-50 mM	Provides a concentrated stock for dilution into aqueous reaction buffers while minimizing the final DMSO concentration.
Storage Temperature	-20°C or -80°C	Protects from degradation. -80°C is preferred for long-term storage.[3]
Storage Conditions	Store in small aliquots, desiccated, and protected from light.	Aliquoting minimizes freeze-thaw cycles. The azide group is light-sensitive. The NHS ester is moisture-sensitive.[3] [4]
Shelf-life of Stock Solution	1-2 months at -20°C (in anhydrous DMSO)	Stability is dependent on the purity of DMSO and the exclusion of moisture. It is best practice to prepare fresh solutions.[3][5]

Experimental Protocols

Materials and Equipment

- **SANPAH** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical microcentrifuge tubes (amber or covered in foil)

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

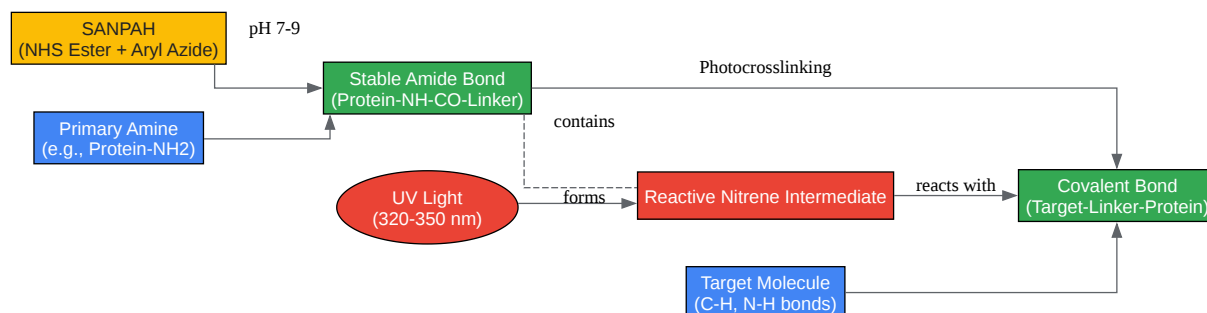
Protocol for Preparing a 10 mM SANPAH Stock Solution in DMSO

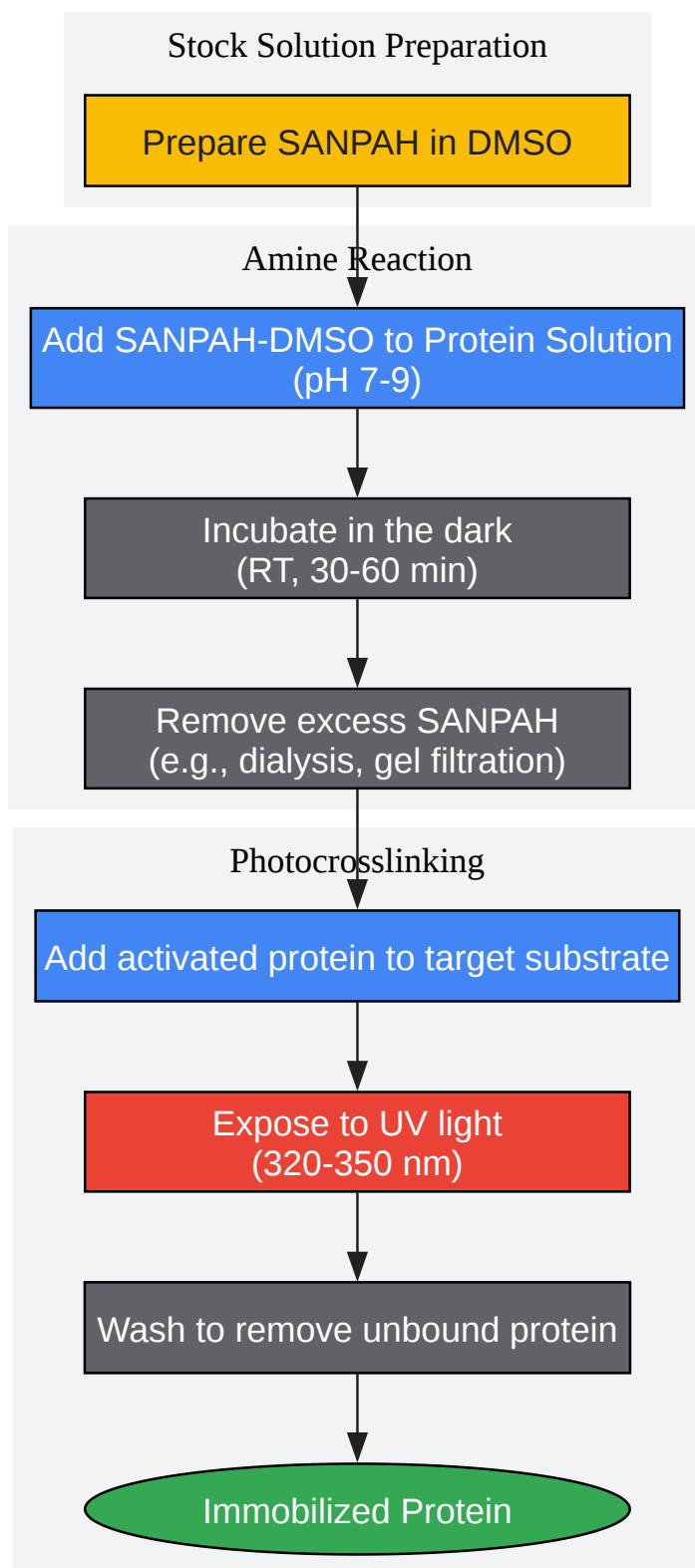
- **Equilibrate SANPAH to Room Temperature:** Before opening, allow the vial of **SANPAH** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture inside the vial, which can hydrolyze the NHS ester.^[4]
- **Weigh SANPAH:** In a fume hood, carefully weigh out the desired amount of **SANPAH** powder. For a 1 mL of a 10 mM stock solution, you will need 3.90 mg of **SANPAH** (Molecular Weight = 390.35 g/mol).
- **Add DMSO:** Add the calculated amount of anhydrous DMSO to the vial containing the **SANPAH** powder.
- **Dissolve SANPAH:** Vortex the solution until the **SANPAH** is completely dissolved. The solution should be clear.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes or tubes wrapped in aluminum foil to protect from light. Store the aliquots at -20°C or -80°C.

Note: It is highly recommended to prepare fresh **SANPAH** solutions immediately before use. The NHS ester moiety is susceptible to hydrolysis, and the stability of the solution can be compromised over time, even when stored in anhydrous DMSO.^[3]

Mandatory Visualizations

SANPAH Crosslinking Mechanism





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